A Technical Guide to the Spectral Analysis of 2-Bromo-3,6-dihydroxybenzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-3,6-dihydroxybenzaldehyde*
CAS No.:	*241127-72-0*
Cat. No.:	*B1339409*

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Introduction

2-Bromo-3,6-dihydroxybenzaldehyde is a substituted aromatic aldehyde with potential applications as a versatile intermediate in the synthesis of more complex molecules in drug discovery and materials science. Accurate structural elucidation and characterization of such compounds are paramount to ensure the integrity of subsequent research and development. This guide provides an in-depth analysis of the predicted spectral data for **2-Bromo-3,6-dihydroxybenzaldehyde**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Due to the limited availability of published experimental data for this specific molecule, this document leverages established spectroscopic principles and data from structurally analogous compounds to provide a robust predictive analysis. The methodologies and interpretations presented herein are designed to guide researchers in the characterization of this and similar chemical entities.

Predicted Spectral Data Summary

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The following tables summarize the predicted spectral data for **2-Bromo-3,6-dihydroxybenzaldehyde**.

Table 1: Predicted ^{1}H NMR Spectral Data (in DMSO-d_6)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~10.2	Singlet	1H	Aldehydic proton (-CHO)
~9.5 - 10.5	Broad Singlet	2H	Hydroxyl protons (-OH)
~7.1	Doublet	1H	Aromatic proton (H-4)
~6.8	Doublet	1H	Aromatic proton (H-5)

Table 2: Predicted ^{13}C NMR Spectral Data (in DMSO-d_6)

Chemical Shift (δ, ppm)	Assignment
~191	Carbonyl carbon (C=O)
~150	Aromatic carbon (C-OH)
~148	Aromatic carbon (C-OH)
~125	Aromatic carbon (C-H)
~120	Aromatic carbon (C-H)
~118	Aromatic carbon (C-CHO)
~110	Aromatic carbon (C-Br)

Table 3: Predicted FT-IR Spectral Data (KBr Pellet)

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Wavenumber (cm^{-1})	Intensity	Assignment
3500 - 3200	Broad, Strong	O-H stretching (hydroxyl groups)
~3050	Medium	Aromatic C-H stretching
~2850, ~2750	Medium	Aldehydic C-H stretching (Fermi doublet)
1680 - 1650	Strong	C=O stretching (aldehyde)
1600 - 1450	Medium to Strong	Aromatic C=C stretching
~1200	Strong	C-O stretching (phenol)
~600	Medium	C-Br stretching

Table 4: Predicted Mass Spectrometry Data (ESI-MS)

m/z	Assignment	Notes
215/217	$[M-H]^-$	Molecular ion peak (negative mode), showing bromine isotope pattern
216/218	$[M]^+$	Molecular ion peak (positive mode, less likely), showing bromine isotope pattern
187/189	$[M-H-CO]^-$	Loss of carbon monoxide from the molecular ion
136	$[M-Br]^+$	Loss of bromine radical
108	$[M-Br-CO]^+$	Loss of bromine and carbon monoxide

In-Depth Spectral Interpretation

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.[1][2]

- ^{1}H NMR Spectroscopy: The proton NMR spectrum provides information on the number of different types of protons and their neighboring environments.
  - Aldehydic Proton: A characteristic singlet is expected for the aldehyde proton in the downfield region, typically around δ 10.2 ppm, due to the deshielding effect of the carbonyl group.
  - Hydroxyl Protons: The two hydroxyl protons are expected to appear as broad singlets in the range of δ 9.5-10.5 ppm in a DMSO-d_6 solvent. Their chemical shift can be variable and depends on concentration and temperature.
  - Aromatic Protons: The two aromatic protons on the ring are expected to appear as doublets due to coupling with each other. The proton at position 4 will likely be more downfield (~7.1 ppm) than the proton at position 5 (~6.8 ppm) due to the electronic effects of the adjacent substituents.
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum reveals the number of chemically non-equivalent carbon atoms.
  - Carbonyl Carbon: The aldehyde carbonyl carbon is the most deshielded and is expected to appear at approximately δ 191 ppm.
  - Aromatic Carbons: The six aromatic carbons will have distinct chemical shifts. The carbons attached to the electron-withdrawing hydroxyl groups will be downfield (~150 ppm and ~148 ppm). The carbon attached to the bromine atom will be shifted upfield to around δ 110 ppm. The carbons bonded to hydrogen will appear in the δ 120-125 ppm range, and the carbon to which the aldehyde is attached will be around δ 118 ppm.

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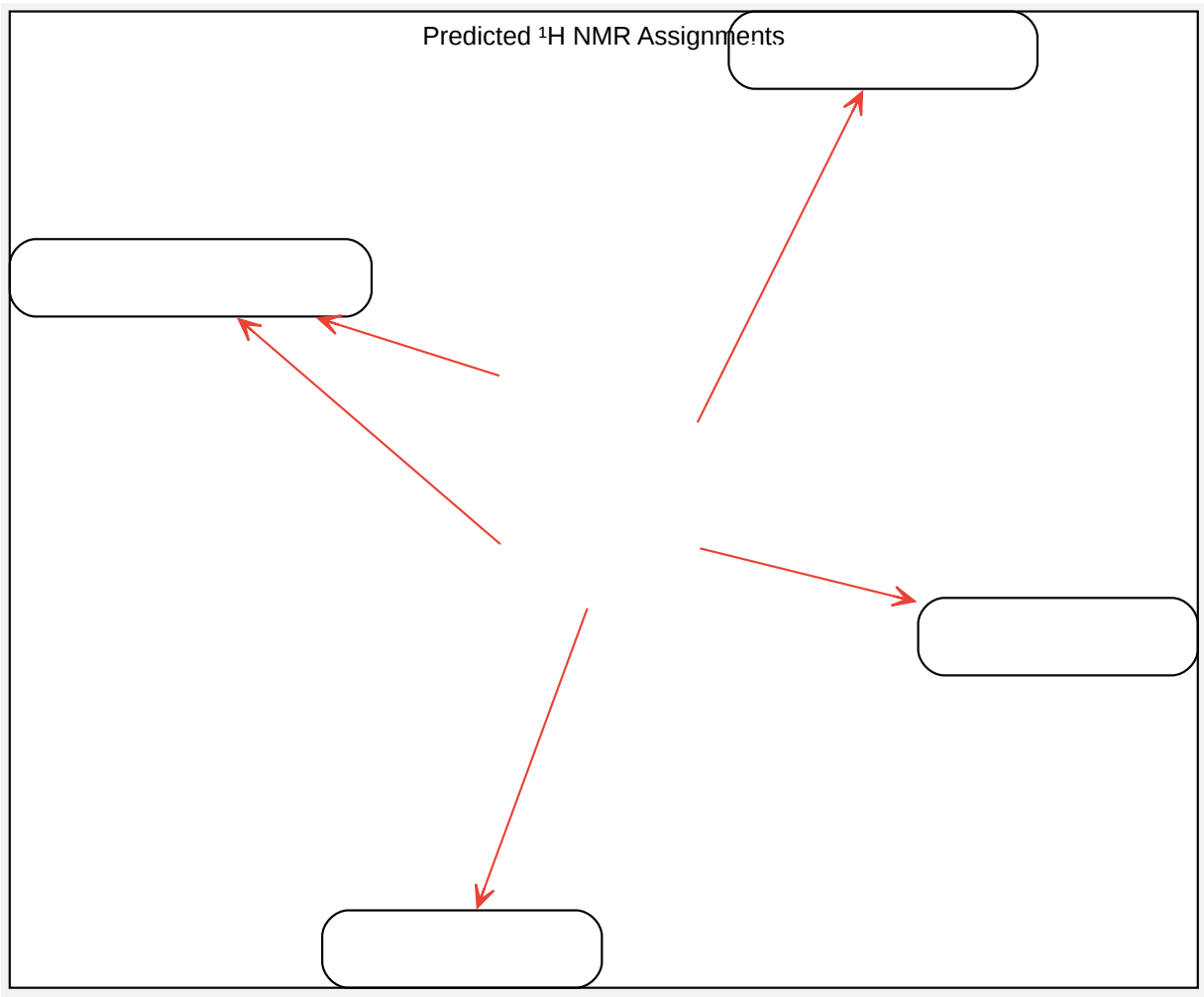

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Caption: Predicted ¹H NMR assignments for **2-Bromo-3,6-dihydroxybenzaldehyde**.

Infrared (IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.[3]

- O-H Stretching: A strong and broad absorption band is expected in the region of 3500-3200 cm^{-1} due to the stretching vibrations of the two hydroxyl groups. The broadness is a result of

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hydrogen bonding.

- C-H Stretching: Aromatic C-H stretching vibrations typically appear around 3050 cm^{-1}. The aldehydic C-H stretch often manifests as a pair of medium intensity bands (a Fermi doublet) around 2850 cm^{-1} and 2750 cm^{-1}.
- C=O Stretching: A strong, sharp absorption band corresponding to the carbonyl stretch of the aldehyde is predicted in the range of 1680-1650 cm^{-1}.
- C=C Stretching: Aromatic ring C=C stretching vibrations will give rise to medium to strong bands in the 1600-1450 cm^{-1} region.
- C-O Stretching: The stretching vibration of the C-O bonds of the phenolic hydroxyl groups is expected to produce a strong band around 1200 cm^{-1}.
- C-Br Stretching: The carbon-bromine stretching vibration is anticipated to be in the fingerprint region, around 600 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.[4][5]

- Molecular Ion Peak: Due to the presence of bromine, the molecular ion peak will appear as a pair of peaks of almost equal intensity, corresponding to the two major isotopes of bromine, ^{79}Br and ^{81}Br. In negative ion mode (ESI-), the $[M-H]^-$ peaks would be at m/z 215 and 217.
- Fragmentation Pattern: Common fragmentation pathways for this molecule would involve the loss of small, stable molecules or radicals.
  - Loss of carbon monoxide (CO) from the aldehyde group is a common fragmentation, leading to ions at m/z 187 and 189 from the $[M-H]^-$ ion.
  - Cleavage of the C-Br bond would result in the loss of a bromine radical.
  - Subsequent losses of other fragments can also be expected.

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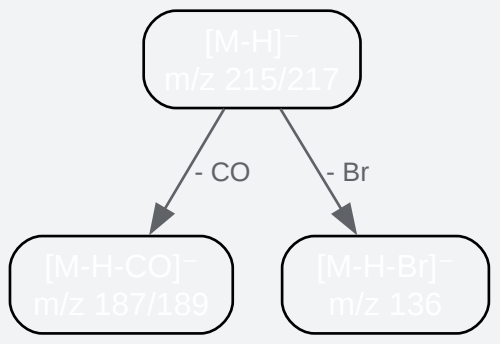

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Caption: Predicted ESI-MS fragmentation pathway for **2-Bromo-3,6-dihydroxybenzaldehyde**.

Experimental Protocols

The following are generalized protocols for acquiring high-quality spectral data for a solid organic compound like **2-Bromo-3,6-dihydroxybenzaldehyde**.

NMR Spectroscopy Sample Preparation[6][7][8][9]

- Sample Weighing: Accurately weigh 5-10 mg of the solid sample for ^{1}H NMR and 20-50 mg for ^{13}C NMR.
- Solvent Selection: Choose a suitable deuterated solvent in which the compound is soluble (e.g., DMSO-d_6, $CDCl_3$, or Acetone-d_6). DMSO-d_6 is often a good choice for polar compounds with hydroxyl groups.
- Dissolution: Dissolve the sample in approximately 0.6-0.7 mL of the chosen deuterated solvent in a clean, small vial.
- Filtration: To remove any particulate matter, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- Capping: Securely cap the NMR tube to prevent solvent evaporation.

FT-IR Spectroscopy (KBr Pellet Method)[10][11]

- Grinding: In an agate mortar, thoroughly grind 1-2 mg of the solid sample with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) until a fine, homogeneous

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powder is obtained.

- Pellet Pressing: Transfer the powder to a pellet press die. Apply pressure (typically 7-10 tons) for a few minutes to form a transparent or translucent pellet.
- Background Spectrum: Place the empty sample holder in the FT-IR spectrometer and acquire a background spectrum.
- Sample Spectrum: Mount the KBr pellet in the sample holder, place it in the spectrometer, and acquire the sample spectrum.

Electrospray Ionization Mass Spectrometry (ESI-MS)[12]

- Stock Solution: Prepare a stock solution of the sample at a concentration of approximately 1 mg/mL in a suitable solvent such as methanol, acetonitrile, or a mixture thereof with water.
- Working Solution: Dilute the stock solution to a final concentration of 1-10 µg/mL with the same solvent system.
- Sample Infusion: The prepared sample solution can be directly infused into the ESI source using a syringe pump at a low flow rate (e.g., 5-10 µL/min).
- Instrument Parameters: Set the ESI-MS instrument to either positive or negative ion detection mode. Optimize key parameters such as capillary voltage, cone voltage, and desolvation gas temperature and flow rate to obtain a stable and strong signal.

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- To cite this document: BenchChem. [A Technical Guide to the Spectral Analysis of 2-Bromo-3,6-dihydroxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339409/docs#a-technical-guide-to-the-spectral-analysis-of-2-bromo-3-6-dihydroxybenzaldehyde]

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